

Personal protective equipment for handling BDP FL-PEG4-TCO

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Compound of Interest

Compound Name: BDP FL-PEG4-TCO

Cat. No.: B15541584

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Essential Safety and Handling Guide for B-D-P FL-PEG4-TCO

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **BDP FL-PEG4-TCO**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of the product.

Hazard Identification and Personal Protective Equipment (PPE)

BDP FL-PEG4-TCO is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment:

Situation	Required PPE
Handling Solid Compound	- Nitrile gloves- Safety glasses with side shields- Laboratory coat
Handling Liquid Solutions	- Nitrile gloves- Chemical splash goggles- Laboratory coat

Operational Plan: Step-by-Step Handling Procedures

This section details the procedural steps for the safe handling of **BDP FL-PEG4-TCO** from reception to experimental use.

2.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound at -20°C in a dry, dark place.[\[2\]](#)[\[3\]](#)
- **BDP FL-PEG4-TCO** is a fluorescent PEG derivative and should be protected from light.[\[3\]](#)

2.2. Preparation of Stock Solutions:

- Work Area: All handling of the solid compound and preparation of stock solutions should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Reconstitution:
 - Allow the vial of **BDP FL-PEG4-TCO** to warm to room temperature before opening to prevent condensation.
 - The compound is soluble in organic solvents such as DMSO, DMF, and DCM, but has low solubility in water.[\[2\]](#)[\[4\]](#)[\[5\]](#)
 - Carefully add the appropriate solvent to the vial to create a stock solution of the desired concentration.

2.3. Experimental Use:

- When diluting the stock solution for experimental use, add the stock solution to the aqueous buffer or media, not the other way around, to prevent precipitation.
- Avoid direct contact with skin and eyes. If contact occurs, follow the first aid measures outlined in the Safety Data Sheet.[\[1\]](#)

- Do not eat, drink, or smoke in the laboratory area where this compound is being handled.[\[1\]](#)

Disposal Plan

Proper disposal of **BDP FL-PEG4-TCO** and its containers is crucial to prevent environmental contamination.

- Waste Collection:
 - Collect all waste materials, including unused solutions and contaminated consumables (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container.
- Disposal Method:
 - Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
 - Avoid release to the environment.[\[1\]](#)

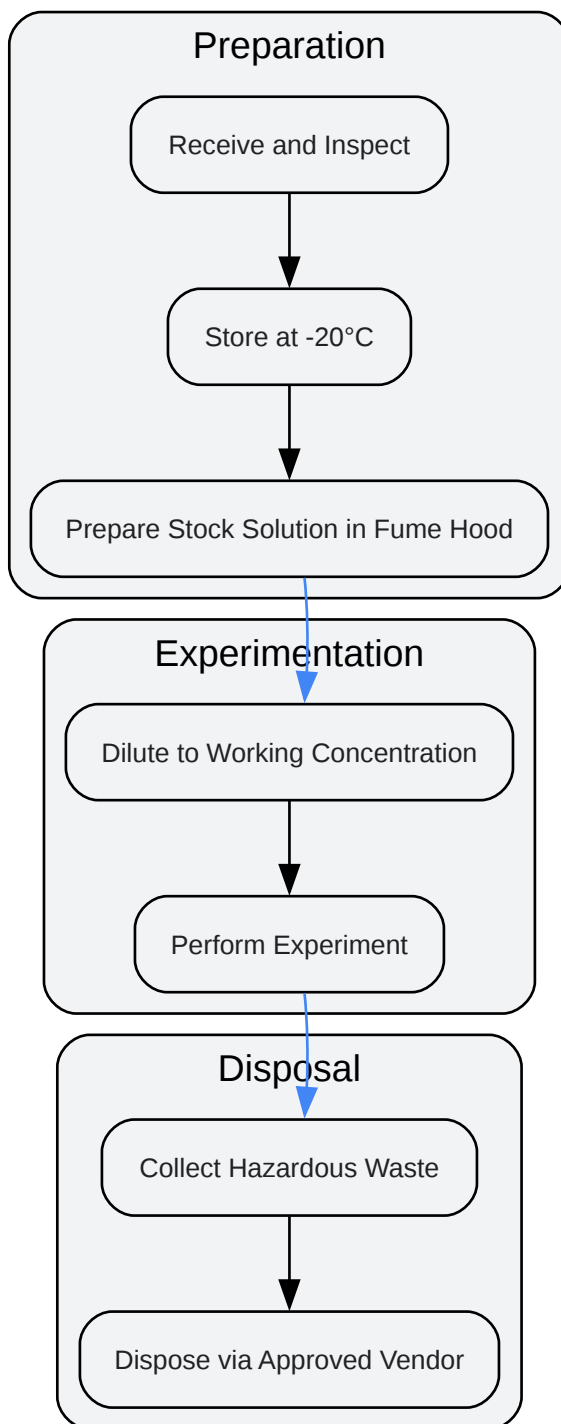
Quantitative Data Summary

The following table summarizes the key quantitative data for **BDP FL-PEG4-TCO**.

Property	Value
Molecular Formula	$C_{33}H_{49}BF_2N_4O_7$ [1] [2] [3]
Molecular Weight	662.58 g/mol [1] [3]
Excitation Maximum (λ_{ex})	503 nm [2]
Emission Maximum (λ_{em})	509 nm [2]
Molar Extinction Coefficient (ϵ)	80,000 $M^{-1}cm^{-1}$
Fluorescence Quantum Yield (Φ)	0.9 [2]
Purity	>95% [2] [4]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **BDP FL-PEG4-TCO** in a laboratory setting.



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